

Proper Disposal Procedures: 2,4-Diaminopentanedioic Acid

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Compound of Interest

Compound Name: 2,4-Diaminopentanedioic acid

CAS No.: 1421-04-1

Cat. No.: B556012

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Core Directive & Safety Assessment

Status: Research Chemical / Antimetabolite CAS No: 1421-04-1 (Generic) Molecular Formula: $C_5H_{10}N_2O_4$ [1]

CRITICAL WARNING: Do NOT confuse this compound with 2,4-D (2,4-Dichlorophenoxyacetic acid), which is a regulated herbicide with significantly different toxicity and environmental hazards.[1]

While **2,4-Diaminopentanedioic acid** is structurally related to glutamic acid, it acts as a glutamine antimetabolite in various biological systems. Therefore, it must be handled and disposed of as a hazardous chemical substance, not as general non-hazardous laboratory waste.

Hazard Identification Table

Parameter	Classification	Operational Implication
Health Hazard	Irritant / Potentially Harmful	May cause skin/eye irritation; potential antimetabolic effects if ingested.[1][2]
Physical State	Solid (Powder)	Dust generation is the primary exposure vector during weighing/disposal.[1]
Solubility	Water Soluble	Spills can be cleaned with aqueous solutions; waste is compatible with aqueous streams.[1]
Reactivity	Stable	No risk of explosion or violent reaction with water/air.[1]

Pre-Disposal Characterization

Before disposal, characterize the waste stream to ensure compatibility.

- Pure Compound: Unused solid powder.[1]
- Stock Solutions: Aqueous solutions (often dissolved in water, PBS, or dilute acid/base).
- Contaminated Debris: Weigh boats, pipette tips, gloves, and paper towels.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound)

Do not dispose of in regular trash or biohazard bins unless specifically authorized by your EHS department.

- Containment: Transfer the solid material into a wide-mouth, high-density polyethylene (HDPE) or glass screw-top jar.
- Labeling: Affix a hazardous waste label.

- Chemical Name: "**2,4-Diaminopentanedioic acid**".[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Hazard Checkbox: Check "Toxic" and "Irritant".[\[1\]](#)
- Constituents: "100% **2,4-Diaminopentanedioic acid**".[\[1\]](#)
- Secondary Containment: Place the jar into a secondary bin or bag to prevent release if the bottle breaks.
- Handover: Schedule pickup with your facility's Chemical Waste Management team.[\[1\]](#)

Protocol B: Liquid Waste (Stock Solutions)

Never pour antimetabolites down the sink drain.

- Segregation: Collect liquid waste in a dedicated "Aqueous Chemical Waste" carboy.[\[1\]](#)
 - Note: This compound is compatible with standard aqueous waste streams containing trace organics.[\[1\]](#)
- pH Check: Ensure the waste carboy pH is between 5 and 9. If the solution contains strong acids/bases used for dissolution, neutralize carefully before adding to the main carboy to prevent heat generation.
- Labeling:
 - List "Water" as the primary solvent.[\[1\]](#)
 - List "**2,4-Diaminopentanedioic acid** (<1%)" as a trace contaminant.[\[1\]](#)
- Closure: Keep the cap tightly closed when not actively adding waste.

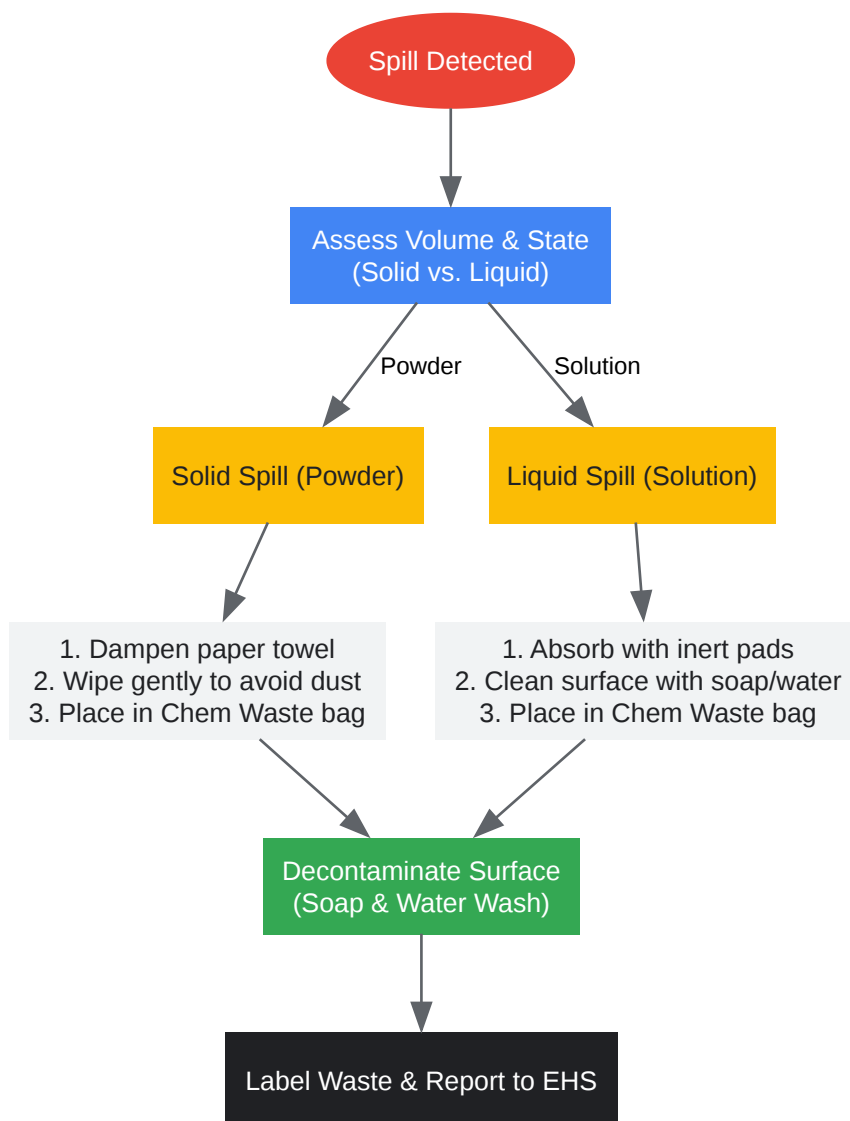
Protocol C: Contaminated Debris (Solids)[\[1\]](#)

- Collection: Place gloves, pipette tips, and weigh boats into a clear plastic bag (4-6 mil thickness) designated for "Solid Chemical Debris."
- Sealing: Double-bag the waste if there is any risk of puncture from pipette tips.[\[1\]](#)

- Disposal: Dispose of the bag in the Solid Hazardous Waste Drum (often a blue or black drum in the lab satellite accumulation area).[1]

Emergency Spill & Cleanup Workflow

In the event of a spill, follow this self-validating logic flow to ensure safety and compliance.



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Figure 1: Decision logic for immediate spill response and cleanup.

Regulatory & Compliance Context

- RCRA Status (USA): This compound is generally not listed on the EPA P-list (acutely hazardous) or U-list (toxic).[1] However, due to its biological activity as an antimetabolite, it falls under the "General Duty Clause" requiring safe management.
- Drain Disposal: Strictly PROHIBITED in most research jurisdictions for biologically active metabolites.[1]
- Storage Compatibility: Store away from strong oxidizing agents.[1][2]

References

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- To cite this document: BenchChem. [Proper Disposal Procedures: 2,4-Diaminopentanedioic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b556012#2-4-diaminopentanedioic-acid-proper-disposal-procedures\]](https://www.benchchem.com/product/b556012#2-4-diaminopentanedioic-acid-proper-disposal-procedures)

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